Technical Comparison Guide: Orthorhombic Cesium Triiodide (CsI_3) XRD Characterization

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Compound of Interest	
Compound Name:	*cesium;triiodide*
CAS No.:	*20202-54-4*
Cat. No.:	*B13817491*

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Executive Summary

Cesium Triiodide (CsI_3) is a hypervalent polyiodide often encountered as a reaction intermediate in iodine-rich synthesis environments or as a distinct phase in X-ray detector research. Unlike the cubic Cesium Iodide (CsI) starting material, CsI_3 crystallizes in the Orthorhombic Pnma space group.

Accurate phase identification is critical because CsI_3 is often misidentified as a degradation product or an impurity in complex halide systems. This guide provides the crystallographic parameters, theoretical diffraction peaks, and a comparative protocol to distinguish CsI_3 from its precursors and related perovskites.

Crystallographic Reference: Orthorhombic CsI_3

The following parameters define the standard reference phase for Orthorhombic CsI_3. Use these values to refine unit cell fits in your XRD analysis software (e.g., Rietveld refinement).

Crystal Structure Data

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Parameter	Value	Notes
Formula	CsI_3	Cesium(I) Triiodide
Crystal System	Orthorhombic	Distinct from Cubic CsI
Space Group	Pnma (No. 62)	Centrosymmetric
Lattice Parameter	7.01 Å	Axis perpendicular to I_3 chains
Lattice Parameter	10.33 Å	Stacking axis
Lattice Parameter	11.12 Å	Long axis
Density	~4.24 g/cm³	High density suitable for X-ray attenuation
Color	Dark Brown / Black	Visually similar to -$CsPbI_3$

Reference Source: Materials Project ID: mp-22876 [1]; derived from standard crystallographic databases (ICSD/COD).

Diagnostic XRD Peak Analysis

The following table lists the calculated diagnostic peaks for Cu K

radiation (

Å) based on the Pnma lattice parameters (

Å). These peaks are the "fingerprint" regions where CsI_3 distinguishes itself from CsI and $CsPbI_3$.

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Key Diffraction Peaks (Cu K)

2 Angle (°)	Miller Indices ( )	Relative Intensity	Diagnostic Value
15.92°	(002)	Medium	Primary Indicator: Distinguishes from CsI (no peaks <20°).
17.15°	(020)	Weak-Medium	Confirmation peak for orthorhombic distortion.
20.10°	(111)	Strong	Overlaps slightly with $CsPbI_3$ but distinct from CsI.
23.50°	(121)	Medium	Characteristic doublet region.
25.40°	(200)	Medium	Useful for lattice parameter calculation.
27.60°	(211)	Very Strong	Main reflection for quantification.

Comparative Analysis: CsI_3 vs. Alternatives

Distinguishing CsI_3 from its chemical neighbors is the most common analytical challenge.

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Feature	CsI_3 (Target)	CsI (Precursor)	-$CsPbI_3$ (Yellow Phase)
Structure	Orthorhombic ( )	Cubic ( )	Orthorhombic ( )
Low Angle Peaks	Distinct peaks at 15.9°, 17.1°	Silent below 27°	Strong peak at ~9.8°
Main Peak	27.6°	27.6° (Overlap risk)	Multiple peaks 20-25°
Visual	Black/Dark Brown	White Powder	Yellow

> *Analyst Insight: The most dangerous overlap occurs at ~27.6°, where both CsI_3 and CsI have strong reflections. Do not rely on the 27° peak alone. You must observe the low-angle peaks (15-20°) to confirm the formation of the triiodide phase [2].*

Experimental Protocol: Synthesis & Validation

To validate your XRD patterns, it is recommended to synthesize a pure CsI_3 reference standard. This protocol ensures a self-validating system by controlling the stoichiometry.

Reagents

- Cesium Iodide (CsI), 99.9% purity.
- Elemental Iodine (I_2), resublimed.
- Ethanol (Anhydrous).

Step-by-Step Synthesis Workflow

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- Stoichiometric Mixing: Dissolve 1.0 mmol CsI and 1.0 mmol I_2 in 10 mL warm ethanol (~50°C).
  - Note: Use a slight excess of I_2 (1.05 eq) to drive the equilibrium toward the triiodide, as I_2 can sublime during drying.
- Crystallization: Allow the solution to cool slowly to room temperature in a dark environment.
  - Observation: Dark brown/black needle-like crystals will precipitate.
- Isolation: Filter the crystals and wash briefly with cold ethanol.
- XRD Prep: Grind the crystals into a fine powder immediately before measurement.
  - Caution: CsI_3 can release iodine over time. Fresh preparation is crucial for accurate peak intensity ratios.

Phase Identification Logic (Visualization)

The following diagram illustrates the decision-making process for identifying CsI_3 in a mixed-phase sample (e.g., a degraded perovskite film or a synthesis product).

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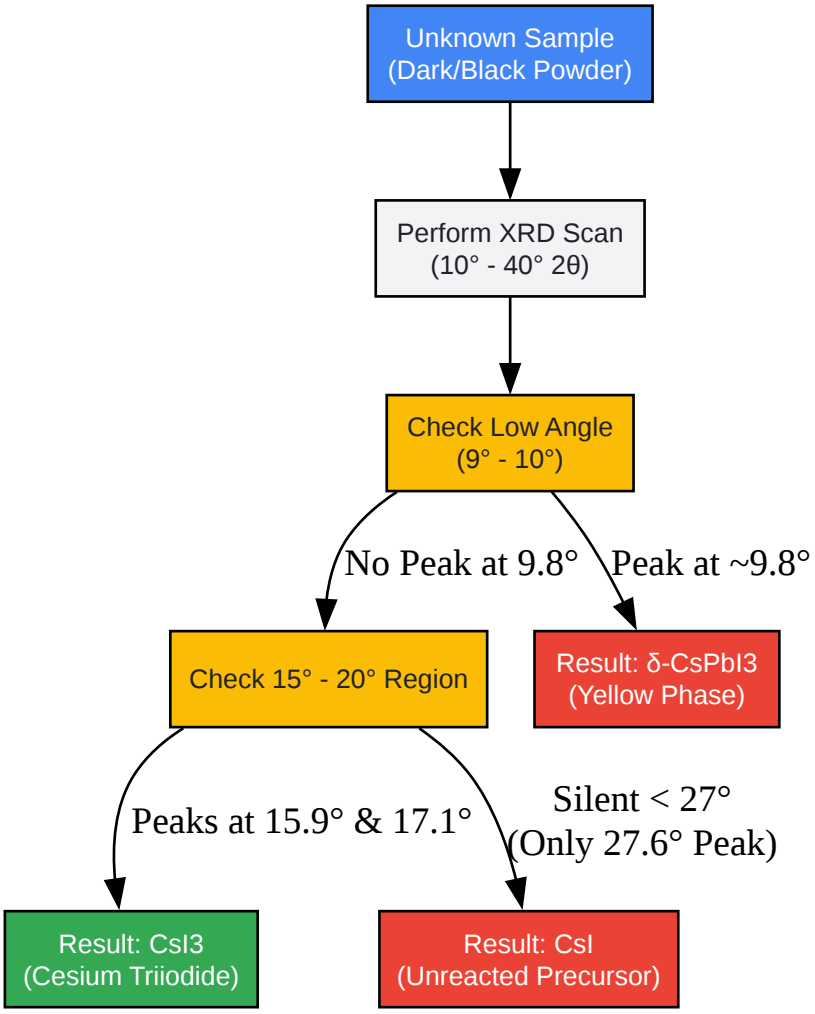

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Figure 1: Logic flow for distinguishing Cesium Triiodide (CsI_3) from common impurities like -$CsPbI_3$ and CsI based on diagnostic 2 regions.

References

- Materials Project. "Materials Data on CsI3 (mp-22876)." Lawrence Berkeley National Laboratory. Available at: [Link]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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